

Cannabidiolcol therapeutic index comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cannabidiolcol

CAS No.: 35482-50-9

Cat. No.: S005293

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Current Research Status of Cannabidiolcol

The table below summarizes the available information on **Cannabidiolcol** and contrasts it with the more established research on other cannabinoids.

Aspect	Cannabidiolcol (CBD-C1)	Well-Studied Cannabinoids (e.g., CBD, CBG)
Research Scope	Limited to early, preclinical studies; "significantly understudied" [1].	Extensive; numerous human clinical trials, systematic reviews, and meta-analyses exist [2] [3] [4].
Reported Bioactivities	Primarily antifungal potential from in-silico (computer modeling) studies [1].	Broad: analgesia [3] [4], anti-inflammatory [2], neuroprotection [2], anti-cancer properties [2] [5], and antibiotic enhancement [5].
Mechanism of Action	Proposed to bind fungal cell membranes and destabilize cell walls [1]. Molecular targets in humans are unknown.	Multiple well-documented targets (e.g., 5-HT1A, TRPV1 receptors, Nav1.8 sodium channel) [6] [4].

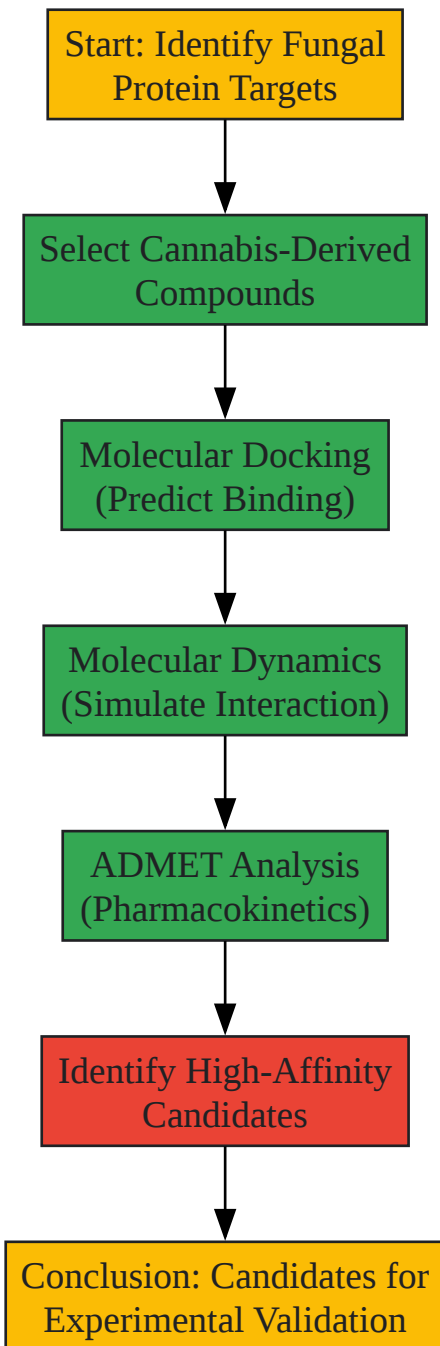
Aspect	Cannabidiol (CBD-C1)	Well-Studied Cannabinoids (e.g., CBD, CBG)
Therapeutic Index Data	No experimental data available.	Quantitative data available from clinical trials (e.g., effective doses, safety margins) [3] [7].
Key Evidence	Molecular docking simulations against fungal proteins [1].	Randomized controlled trials (RCTs), observational studies, and in vivo models [2] [3].

Known Experimental Data and Protocols

The most detailed information on **Cannabidiol** comes from a single 2025 computational study that screened it for potential antifungal activity [1]. The methodology and findings are summarized below.

- **Experimental Aim:** To identify potential antifungal agents from *Cannabis sativa*-derived compounds by screening them against eight specific fungal protein targets critical for fungal survival and pathogenicity [1].
- **Methodology:** The researchers used **molecular docking** and **molecular dynamics (MD) simulations**. This is a computational approach that predicts how strongly a small molecule (like a cannabinoid) will bind to a protein target. The binding affinity is measured in kcal/mol, where a more negative value indicates a stronger and more favorable binding [1].
- **Key Findings for Cannabidiol:** The study reported that **Cannabidiol**, along with other cannabinoids and stilbenoids, was screened. However, the specific binding affinity values for **Cannabidiol** with each protein target were **not highlighted** in the available summary. The ligands with the highest binding affinities in the study were Cannabistilbene I and others, suggesting that **Cannabidiol's** performance was likely moderate or less notable in this specific screening context [1].

The following diagram illustrates the workflow of this computational study:



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Research Directions and Conclusions

The extreme scarcity of data on **Cannabidiol** means that a definitive therapeutic index comparison cannot be made. Your guide would need to explicitly state that this compound is in the **earliest stages of investigation**.

- **Focus on Established Cannabinoids:** For a meaningful comparative guide, it would be more feasible to focus on cannabinoids with robust research pipelines, such as **CBD, CBG, or THCV**, for which comparative data on efficacy, dosing, and safety is emerging [2] [4] [5].
- **Next Steps for Cannabidiol:** Future research must first establish a baseline through **in vitro** (cell-based) and **in vivo** (animal) studies to confirm the antifungal activity suggested by computational models and to explore other potential therapeutic areas. These studies are prerequisites to any determination of its therapeutic index.

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To cite this document: Smolecule. [Cannabidiol therapeutic index comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b005293#cannabidiol-therapeutic-index-comparison>]

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